

Preparing Tyrphostin 47 Stock Solution in DMSO: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the preparation, storage, and handling of **Tyrphostin 47** stock solutions using dimethyl sulfoxide (DMSO). Adherence to these guidelines is crucial for ensuring the compound's stability and the reproducibility of experimental results.

Tyrphostin 47, also known as AG-213 or RG-50864, is a potent inhibitor of the epidermal growth factor receptor (EGFR) kinase activity.[1][2] It is widely used in cell biology and cancer research to investigate the role of tyrosine kinases in signal transduction pathways.[1]

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **Tyrphostin 47**.



Property	Value	Source(s)
Molecular Formula	C10H8N2O2S	[1]
Molecular Weight	220.25 g/mol	[1][2]
CAS Number	118409-60-2	[1]
Appearance	Solid powder	[1]
Solubility in DMSO	50 mg/mL	
IC ₅₀ for EGFR Kinase	2.4 μΜ	[1]
Storage (Powder)	-20°C for long term (months to years)	[1]
Storage (DMSO Stock)	-20°C for 1-3 months; -80°C for ≥6 months	[3]

Experimental Protocols Materials

- Tyrphostin 47 powder
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, amber-colored microcentrifuge tubes or vials
- Calibrated pipettes and sterile pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

Protocol 1: Preparation of a 50 mM Tyrphostin 47 Stock Solution in DMSO

This protocol describes the preparation of a 50 mM stock solution, a common concentration for in vitro experiments.



- Pre-weighing Preparation: Before opening, allow the vial of **Tyrphostin 47** powder to reach room temperature to prevent moisture condensation.
- Weighing: In a sterile microcentrifuge tube, carefully weigh out the desired amount of
 Tyrphostin 47 powder. To prepare 1 mL of a 50 mM stock solution, weigh out 11.01 mg of
 Tyrphostin 47.
 - Calculation:
 - Volume (L) x Concentration (mol/L) = Moles
 - 0.001 L x 0.050 mol/L = 0.00005 mol
 - Moles x Molecular Weight (g/mol) = Mass (g)
 - 0.00005 mol x 220.25 g/mol = 0.01101 g = 11.01 mg
- Dissolving: Add the appropriate volume of anhydrous, high-purity DMSO to the powder. For 11.01 mg of **Tyrphostin 47**, add 1 mL of DMSO.
- Dissolution: Tightly cap the tube and vortex thoroughly until the powder is completely dissolved. The solution should be clear and orange. Gentle warming in a 37°C water bath can aid in dissolution if necessary.[4]
- Aliquoting and Storage: Dispense the stock solution into smaller, single-use aliquots in sterile, amber-colored microcentrifuge tubes to minimize freeze-thaw cycles and protect from light.[3][5]
 - For short-term storage (1-3 months), store aliquots at -20°C.[3]
 - For long-term storage (6 months or longer), store aliquots at -80°C.[3]

Protocol 2: Dilution of Tyrphostin 47 Stock Solution for Cell Culture Experiments

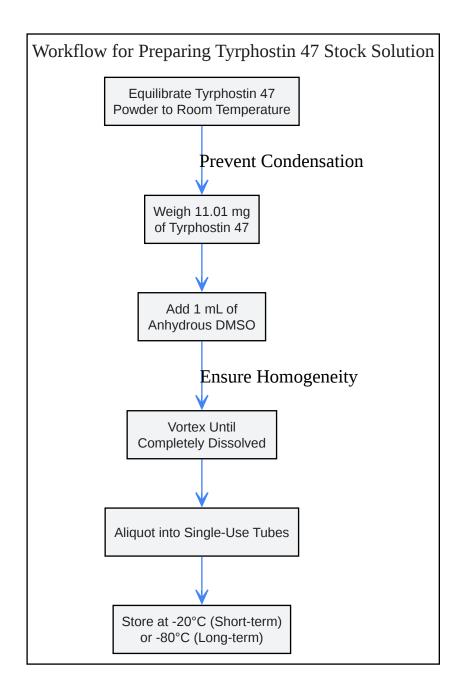
 Thawing: Thaw a single aliquot of the Tyrphostin 47 DMSO stock solution at room temperature.



- Working Solution Preparation: Prepare the final working concentration by diluting the stock solution in your cell culture medium. For example, to prepare a 50 μM working solution from a 50 mM stock, a 1:1000 dilution is required (e.g., add 1 μL of the 50 mM stock to 999 μL of cell culture medium).
- Important Considerations:
 - To avoid precipitation, add the DMSO stock solution dropwise to the cell culture medium while gently vortexing.[6]
 - The final concentration of DMSO in the cell culture medium should typically be kept below 0.5% to avoid solvent-induced cytotoxicity.[6] For sensitive cell lines, a final DMSO concentration of ≤ 0.1% is recommended.[6]
 - Always include a vehicle control in your experiments, which consists of the same final concentration of DMSO used in the experimental conditions.

Mandatory Visualizations

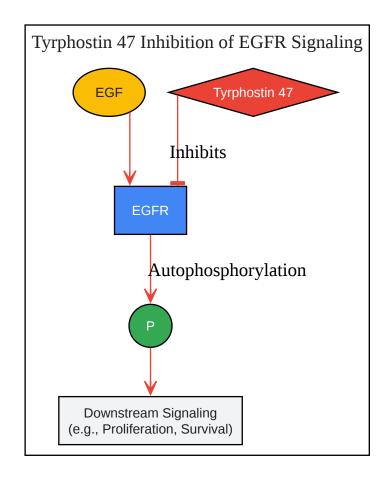




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Caption: Workflow for preparing **Tyrphostin 47** stock solution.





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Caption: Tyrphostin 47 inhibits EGFR autophosphorylation.

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